

Navigating the Disposal of Clebopride Malate in a Laboratory Setting

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Compound of Interest

Compound Name: *Clebopride malate*

CAS No.: *57645-91-7*

Cat. No.: *B1215341*

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For researchers and scientists engaged in drug development, the proper disposal of chemical compounds is a critical component of laboratory safety and regulatory compliance. This document provides a comprehensive, step-by-step guide to the safe and compliant disposal of **clebopride malate**, a dopamine antagonist used in the study of functional gastrointestinal disorders. Adherence to these procedures is essential to protect both laboratory personnel and the environment.

Chemical and Physical Properties of Clebopride Malate

A clear understanding of the properties of **clebopride malate** is fundamental to its safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
CAS Number	57645-91-7	[1]
Molecular Formula	C20H24ClN3O2.C4H6O5	[2]
Molecular Weight	507.96 g/mol	[2]
Appearance	Off-white solid	[1]
Melting Point	170 °C	[1]
Solubility	Sparingly soluble in water and methanol, slightly soluble in anhydrous ethanol, practically insoluble in methylene chloride.	[2]
Storage Temperature	+5°C	[3]

Step-by-Step Disposal Protocol for Clebopride Malate

The disposal of **clebopride malate**, as with any pharmaceutical compound in a research setting, must be conducted in accordance with institutional guidelines and national regulations. [4] While **clebopride malate** is not classified as a hazardous substance according to the CLP regulation, proper waste management is still necessary to minimize environmental impact.[1]

Personal Protective Equipment (PPE)

Before handling **clebopride malate** for disposal, ensure you are wearing the appropriate PPE. [5] This includes:

- Safety glasses or goggles
- Chemical-resistant gloves
- A laboratory coat

Waste Classification and Segregation

Proper segregation of chemical waste is crucial for safe disposal.[6]

- Non-hazardous Pharmaceutical Waste: Based on available safety data, pure, uncontaminated **clebopride malate** is not classified as hazardous waste.[1] It should be disposed of in a designated container for non-hazardous pharmaceutical waste. These containers are often color-coded; for instance, blue bins are frequently used for this purpose.[6]
- Contaminated Materials: Any materials that have come into contact with **clebopride malate**, such as personal protective equipment (gloves, etc.), weighing papers, and contaminated lab consumables (pipettes, vials), should also be disposed of as non-hazardous pharmaceutical waste.[7]
- Sharps: Needles, syringes, or other sharps contaminated with **clebopride malate** must be placed in a designated sharps container.[7] These are typically red.[6]
- Hazardous Waste Mixtures: If **clebopride malate** is mixed with a substance classified as hazardous (e.g., certain solvents), the entire mixture must be treated as hazardous waste.[8] This waste should be collected in a designated hazardous waste container, often color-coded black.[6]

Packaging and Labeling

- Ensure that the waste container is properly sealed to prevent leaks or spills.
- The container must be clearly labeled with the contents, including the name "**Clebopride Malate**" and the approximate quantity.
- If mixed with other substances, all components should be listed on the label.

Storage and Collection

- Store the sealed and labeled waste container in a designated, secure area away from general laboratory traffic.

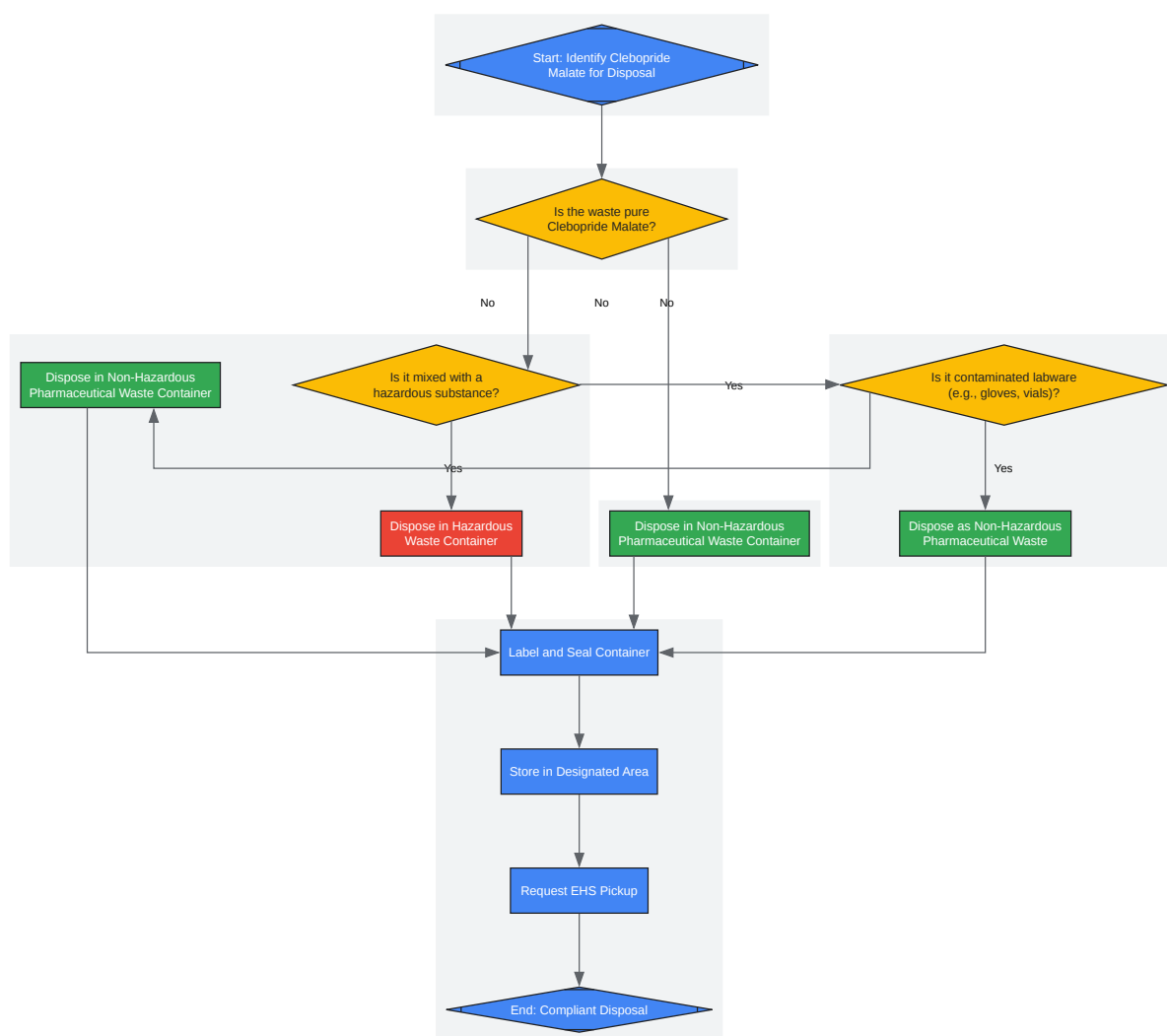
- Follow your institution's procedures for requesting a waste pickup from the Environmental Health and Safety (EHS) office or the designated waste management contractor.[8]

Final Disposal

- The final disposal of the waste will be handled by a licensed and approved waste management facility.[5]
- Do not dispose of **clebopride malate** down the drain or in the regular trash.[1][9] Although it is considered slightly hazardous to water, it should not be allowed to enter groundwater, water courses, or sewage systems.[1]

Disposal Decision Workflow

The following diagram illustrates the logical steps for determining the correct disposal path for **clebopride malate** and associated waste within a laboratory environment.



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Caption: Decision workflow for the proper disposal of **clebopride malate** in a laboratory.

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